

Applications of Tetracaine Hydrochloride in Nerve Blocks

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tetracaine Hydrochloride

CAS No.: 136-47-0

Cat. No.: S545009

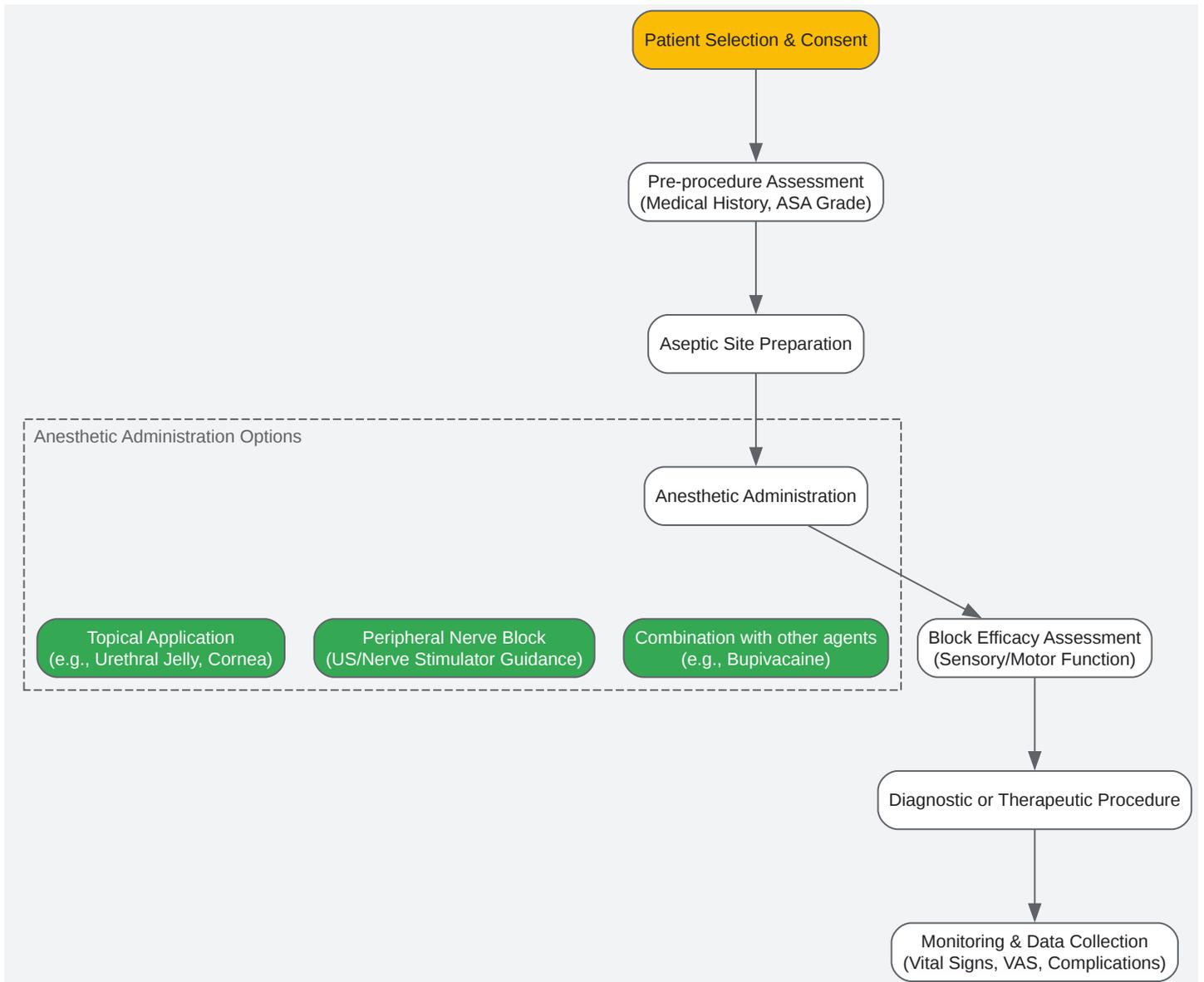
[Get Quote](#)

Application Context	Formulation & Concentration	Protocol Summary	Key Outcomes & Efficacy
Post-Herpetic Itch (Supraorbital Nerve) [1]	4% tetracaine dissolved in 0.5% bupivacaine (injection)	Supraorbital nerve block with 0.2 mL of the solution after failure of conventional treatments [1].	Provided 6 months of complete itch relief; mild transient eyelid edema resolved in 3 weeks [1].
Painless Cystoscopy (Urethral Surface) [2]	Tetracaine hydrochloride jelly (topic)	Intravenous anesthesia (propofol/remifentanyl) followed by urethral instillation of 10 mL tetracaine jelly [2].	Reduced supplemental propofol requirement, shorter procedure/anesthesia times, higher postoperative SpO ₂ [2].
Ophthalmic Examination & Surgery [3] [4]	0.5% ophthalmic solution (topic)	Topical instillation onto the corneal surface for anesthesia prior to examination or epithelial debridement [3] [4].	Effective corneal anesthesia; plain (unbuffered) solution caused less instillation pain than buffered [3].
Supraclavicular Brachial Plexus Block [5]	1% tetracaine added to 0.25% bupivacaine	Ultrasound-guided block with 34 mL total volume (30 mL 0.25% bupivacaine + 4 mL	No significant prolongation of analgesia duration vs. bupivacaine

Application Context	Formulation & Concentration	Protocol Summary	Key Outcomes & Efficacy
	bupivacaine (injection)	1% tetracaine) for shoulder surgery [5].	alone (17.1 ± 7.3 vs. 16.6 ± 8.3 hours) [5].

The following workflow generalizes the procedural steps for performing a diagnostic nerve block involving tetracaine, integrating common elements from the clinical studies reviewed.

Experimental Workflow for Diagnostic Nerve Block



[Click to download full resolution via product page](#)

Detailed Experimental Protocols

Here are the detailed methodologies for key applications of tetracaine, as cited in the research.

Supraorbital Nerve Block for Neuropathic Itch

This protocol is adapted from a case report on treating refractory post-herpetic itch (PHI) [1].

- **Patient Preparation:** Position patient supine. Palpate and identify the supraorbital notch.
- **Needle Insertion:** Using a 25-gauge needle, insert at the level of the supraorbital notch.
- **Anesthetic Injection:** Slowly inject **0.2 mL of a solution containing 4% tetracaine dissolved in 0.5% bupivacaine**.
- **Efficacy Assessment:** Monitor for resolution of itch using a patient-reported numerical rating scale (e.g., 0-10). In the reported case, the block provided complete relief for 6 months.
- **Safety Monitoring:** Observe for local adverse effects. The noted case reported transient, mild eyelid edema that resolved spontaneously within 3 weeks [1].

Urethral Surface Anesthesia for Painless Cystoscopy

This protocol is based on a prospective randomized controlled trial [2].

- **Preoperative:** Patient fasts for 8 hours, no clear liquids for 4 hours. Establish intravenous access and monitor vital signs (BP, HR, SpO₂). Administer nasal oxygen at 6 L/min.
- **Initial Anesthesia:** Administer a slow intravenous injection of **1.5 mg/kg of 1% propofol** and **0.15 µg/kg remifentanyl**.
- **Surface Anesthesia:** After 2 minutes, instill **10 mL of tetracaine hydrochloride jelly** into the urethra.
- **Procedure Initiation:** Commence cystoscopy **4 minutes after** the urethral instillation.
- **Maintenance:** Patients maintain spontaneous breathing. Administer an additional **0.5 mg/kg of 1% propofol** if signs of pain (e.g., frowning, limb movement) are observed.
- **Data Collection:** Record total propofol dose, cystoscopy time, anesthesia time, and vital signs at all stages [2].

Key Considerations for Researchers

- **Combination Therapy:** Tetracaine is frequently used in combination with other agents. The synergy with bupivacaine for prolonged effect in peripheral blocks is an area of active investigation, though one study found no significant prolongation [1] [5].
- **Formulation pH:** For ophthalmic use, the pH of the formulation is critical. One study found that **buffered tetracaine (pH 7.4) caused more pain on instillation** than the plain, more acidic (pH 4.54) commercial solution [3]. This contradicts the common assumption that buffering always reduces pain.
- **Safety Profile:** Across the studies reviewed, tetracaine was generally well-tolerated. The most common adverse effects were local and transient, such as mild eyelid edema in the supraorbital block and minor discomfort on instillation in ophthalmic use [2] [1] [3]. No serious systemic complications were reported in these studies.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Peripheral nerve block with a high concentration of tetracaine ... [pmc.ncbi.nlm.nih.gov]
2. Research on the use of tetracaine hydrochloride jelly surface ... [pmc.ncbi.nlm.nih.gov]
3. A prospective, randomized, double-blind comparison of ... [sciencedirect.com]
4. Ten Years' Experience Using Proxymetacaine ... [mdpi.com]
5. Effect of adding tetracaine to bupivacaine on duration ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Applications of Tetracaine Hydrochloride in Nerve Blocks].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b545009#tetracaine-hydrochloride-diagnostic-nerve-block-methods>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com